

# Managing nirogacestat adverse events ovarian toxicity

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## Compound Focus: Nirogacestat

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## Ovarian Toxicity Profile & Resolution Data

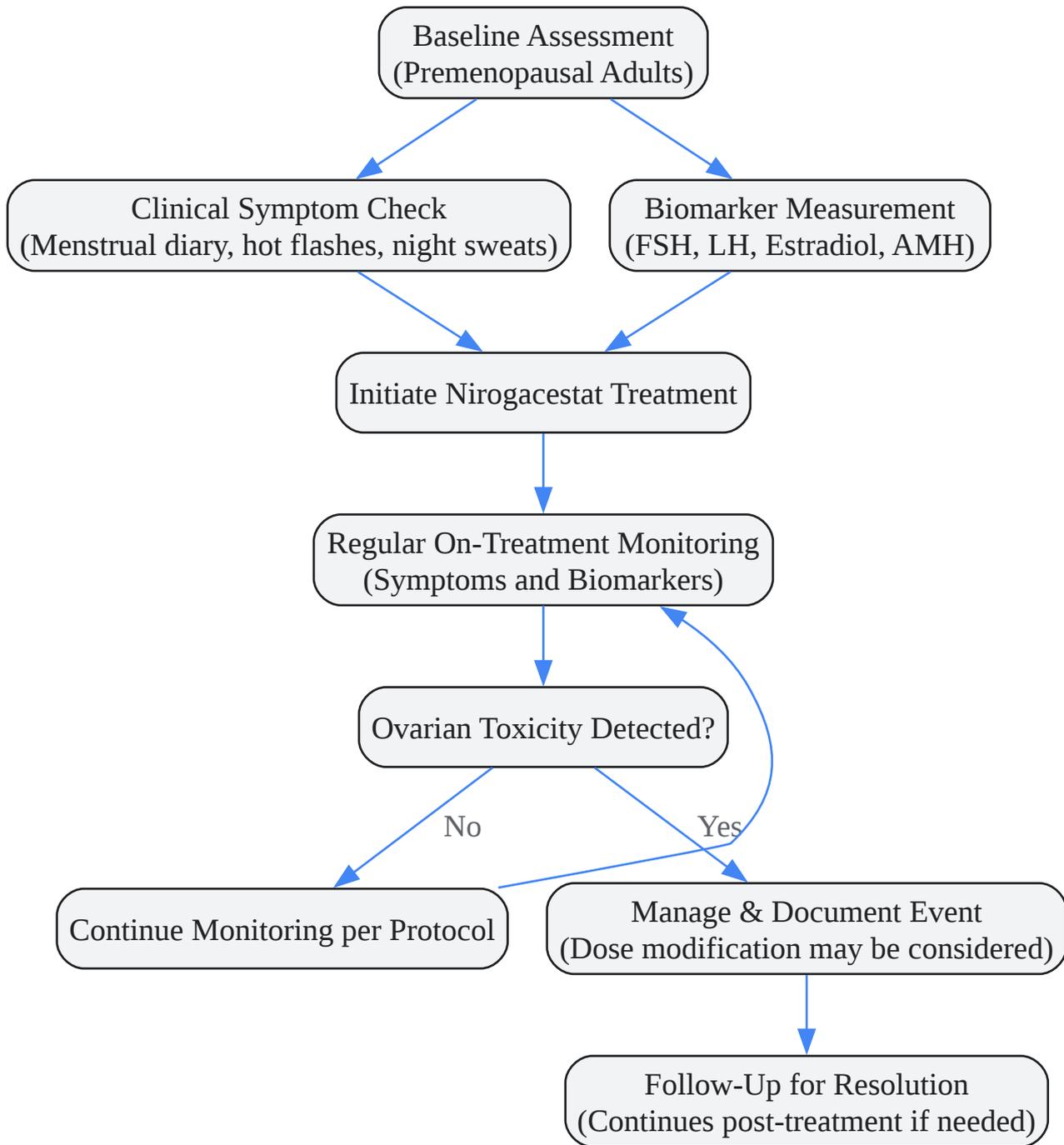
The quantitative data on the incidence and resolution of ovarian toxicity from the phase 3 DeFi trial are summarized in the table below.

Parameter	Findings from the DeFi Trial
Incidence in FORP	75% (27/36) with nirogacestat vs. 0% (0/37) with placebo [1]
Common Manifestations	Irregular menstruation, perimenopausal symptoms (hot flashes, night sweats), and/or abnormal reproductive hormone levels [1] [2] [3]
Overall Resolution Rate	78% (21/27) of cases resolved [1]
Median Toxicity Duration	19.1 weeks [1]
Resolution After Stopping Treatment	100% (11/11); all patients who discontinued nirogacestat had resolution [1]
Resolution On Continued Treatment	71% (10/14) of patients with ongoing treatment had resolution [1]

Parameter	Findings from the DeFi Trial
<b>Proposed Mechanism</b>	Off-target suppression of NOTCH signaling, which is involved in ovarian follicle maturation [4]

## Recommended Monitoring & Assessment Protocols

For consistent assessment in clinical trials, a multi-faceted approach is recommended. The workflow for monitoring and managing ovarian toxicity is outlined in the following diagram:



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#### Methodology Details:

- **Patient Population:** The assessment is critical for all **premenopausal, post-pubertal patients with ovaries** enrolled in relevant trials [5].
- **Clinical Measures:** Monitor for changes in **menstrual cycle regularity** and symptoms of estrogen deficiency like **hot flashes, night sweats, and vaginal dryness** [2] [3]. Using a **menstrual diary** is

recommended for accurate tracking [6].

- **Biomarker Assessment:** Key hormones to track include **Follicle-Stimulating Hormone (FSH)**, **luteinizing hormone (LH)**, **estradiol**, and **Anti-Müllerian Hormone (AMH)** [5] [6]. Resolution of ovarian toxicity can be defined by the return of FSH to within normal limits (WNL;  $\leq 20.4$  mIU/mL) and the resumption of menses [1].
- **Assessment Timeline:** Collect measures at **baseline** and at **12–24 months after cessation** of the anticancer agent, as a minimum. Additional timepoints should align with the trial schedule [5].

## Frequently Asked Questions for Technical Support

**Q1: Is the ovarian toxicity caused by nirogacestat permanent?** Current evidence suggests it is **most often transient**. In the DeFi trial, all patients who stopped treatment due to ovarian toxicity or other reasons saw their ovarian function return to normal [1]. A majority of patients also experienced resolution even while continuing the drug [1] [6].

**Q2: How should I counsel a premenopausal patient or a study participant about the fertility implications of this toxicity?**

- **Discuss the Risk:** Inform them that **nirogacestat** treatment carries a high probability of temporary ovarian dysfunction, which can manifest as irregular periods or menopausal symptoms and may impact fertility [1] [3].
- **Highlight Reversibility:** Emphasize that this effect is reversible in most cases, especially upon discontinuation of the drug [4] [6].
- **Recommend Contraception:** Strongly advise the use of effective contraception during treatment and for at least 1 week after the last dose, as the drug can cause fetal harm [2] [3].

**Q3: What is the recommended management strategy if a participant develops significant ovarian toxicity?**

- **For most cases:** Continue monitoring, as toxicity may resolve on its own without intervention [1].
- **For persistent or severe cases:** Consider temporary treatment interruption or dose modification. The protocol allows for withholding the drug until toxicity resolves to baseline or Grade  $\leq 1$  [2].
- **Long-term data:** Note that while infrequent, some patients with resolved toxicity may experience a recurrence with continued long-term therapy (years 3-4) [7].

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